

In Silico Prediction of 11-Hydroxyrankinidine Bioactivity: A Technical Guide

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Compound of Interest

Compound Name: 11-Hydroxyrankinidine

Cat. No.: B15558713

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Abstract

11-Hydroxyrankinidine, a humantenine-type oxindole alkaloid isolated from *Gelsemium elegans*, belongs to a class of compounds known for their significant, yet complex, biological activities.[1] The therapeutic potential of *Gelsemium* alkaloids is often juxtaposed with their inherent toxicity, necessitating precise characterization of their bioactivity and molecular targets.[2][3] This technical guide outlines a comprehensive in silico workflow for the prediction of **11-Hydroxyrankinidine**'s bioactivity, with a focus on its potential neuroactive properties, based on the known pharmacology of related alkaloids. The proposed methodology integrates molecular docking studies with subsequent experimental validation protocols, providing a structured approach for the elucidation of its mechanism of action and therapeutic viability.

Introduction to 11-Hydroxyrankinidine

11-Hydroxyrankinidine is a monoterpenoid indole alkaloid with the molecular formula $C_{20}H_{24}N_2O_4$. [1][4] As a member of the humantenine subclass of *Gelsemium* alkaloids, it shares a structural relationship with compounds that have demonstrated a range of biological effects, including anti-tumor, anti-inflammatory, analgesic, and immunomodulatory properties.[2][5]

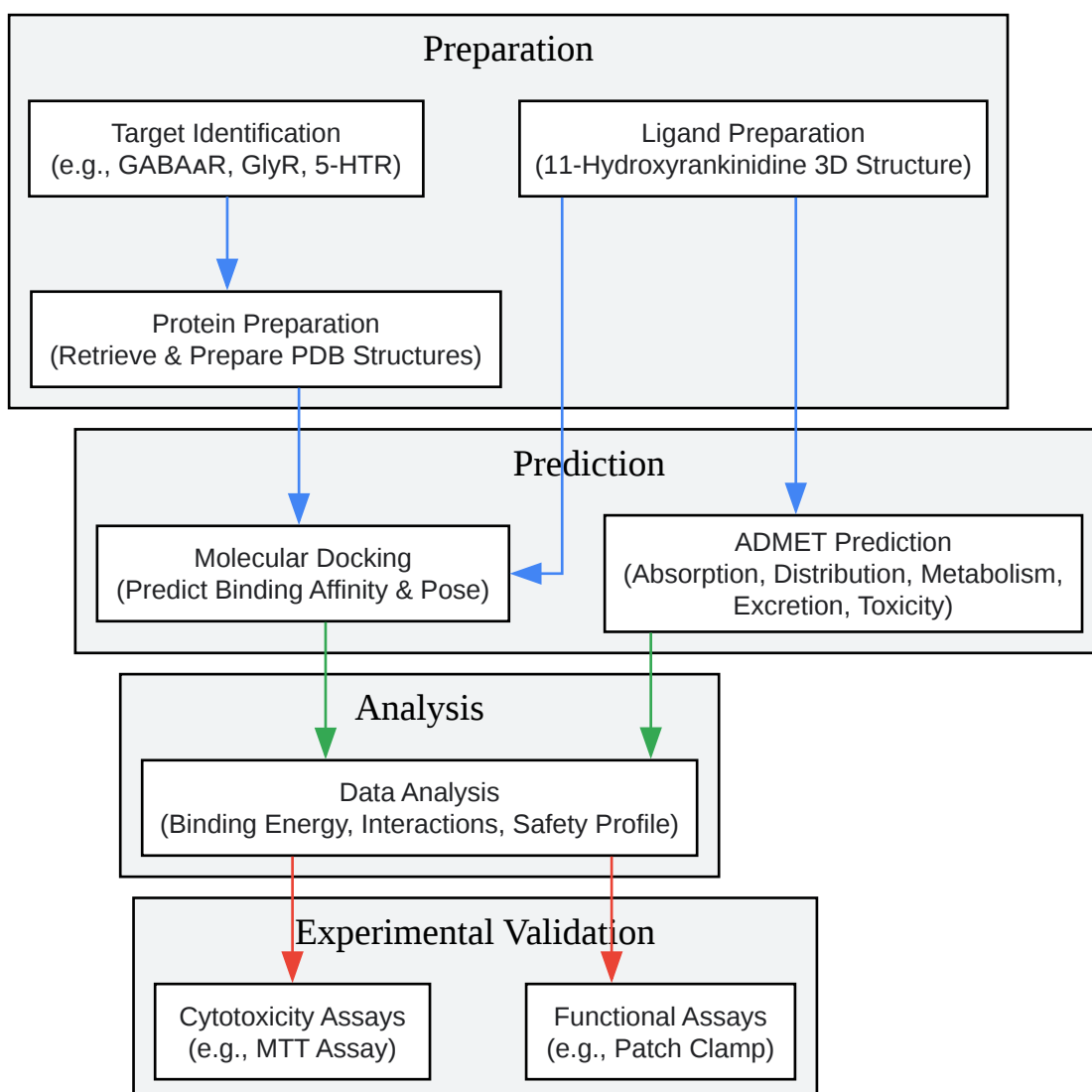
Notably, many Gelsemium alkaloids exhibit neuroactivity, interacting with key receptors in the central nervous system such as GABAA and glycine receptors.[6] Given the paucity of specific bioactivity data for **11-Hydroxyrankinidine**, in silico prediction methods offer a valuable preliminary step to hypothesize its biological targets and guide subsequent experimental investigations.

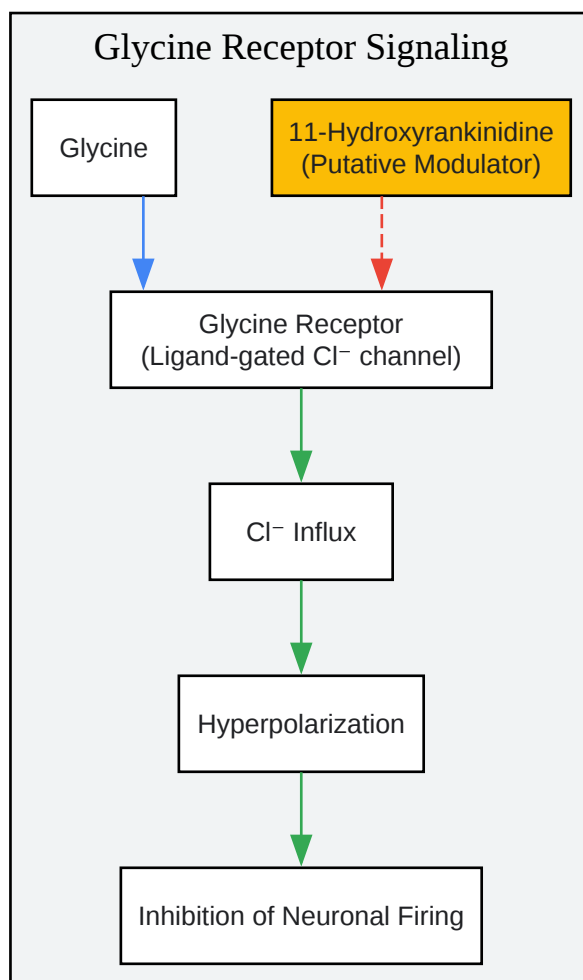
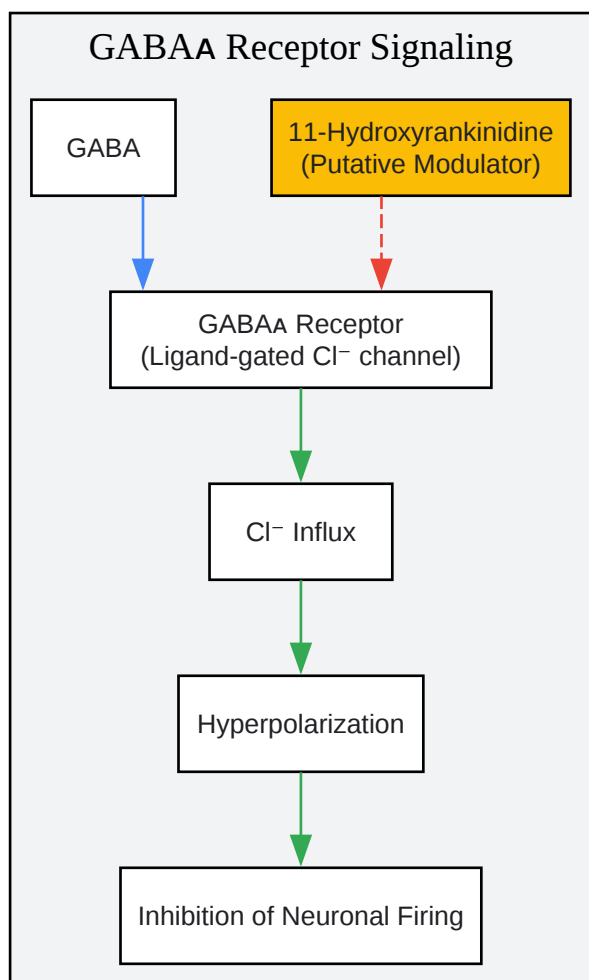
Table 1: Physicochemical Properties of **11-Hydroxyrankinidine**

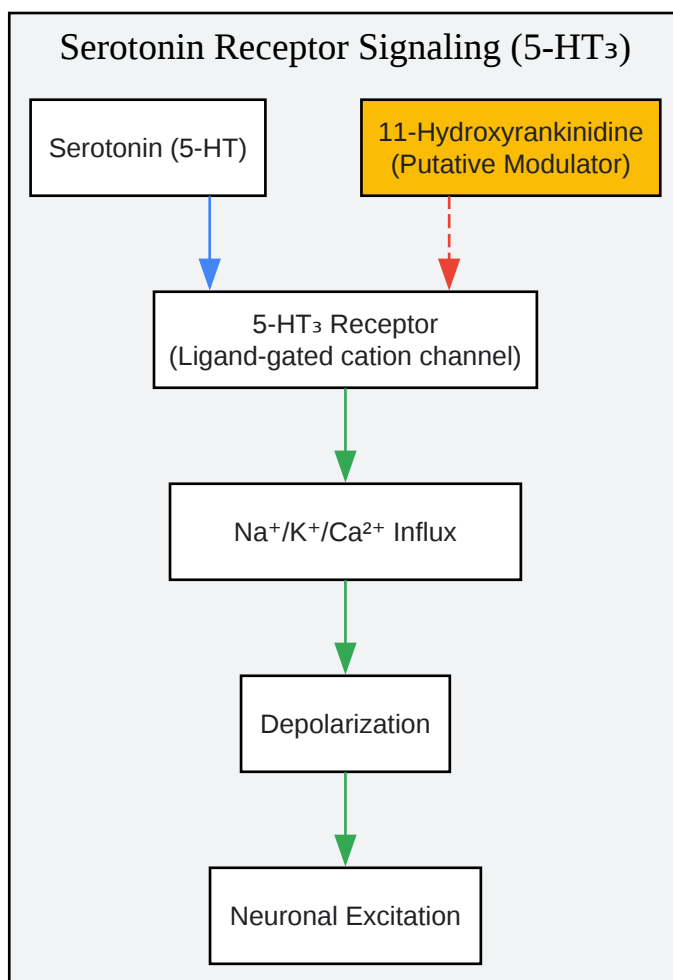
Property	Value	Source
Molecular Formula	C ₂₀ H ₂₄ N ₂ O ₄	[1][4]
Molecular Weight	356.4 g/mol	[1][4]
CAS Number	122590-03-8	[1][4][7]
Canonical SMILES	<chem>C1=CC=C2C(=C1O)C(=O)N(C23C4(CCN(C4)C=C)C(C5)C(C=C5)O3)OC</chem>	Inferred from structure

Proposed In Silico Bioactivity Prediction Workflow

The following workflow is proposed for the in silico prediction of **11-Hydroxyrankinidine's** bioactivity, focusing on its potential as a neuroactive compound.







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